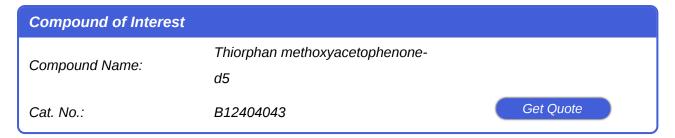


Technical Guide: Certificate of Analysis for Thiorphan Methoxyacetophenone-d5

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical data and methodologies pertaining to the characterization of **Thiorphan methoxyacetophenone-d5**, a deuterated analog of a key active metabolite. This document is intended to serve as a detailed reference for researchers and professionals in the fields of drug metabolism, pharmacokinetics, and analytical chemistry.

Compound Information

Thiorphan methoxyacetophenone-d5 is the deuterium-labeled form of Thiorphan methoxyacetophenone. The incorporation of five deuterium atoms provides a stable isotopic signature, making it an ideal internal standard for quantitative bioanalytical studies using mass spectrometry.



Identifier	Value
Compound Name	Thiorphan Methoxyacetophenone-d5
CAS Number	1398044-41-1[1][2]
Molecular Formula	C21H18D5NO5S[2][3]
Molecular Weight	406.51 g/mol [2]
Appearance	Pale Yellow Liquid[3]
Storage	Recommended storage conditions are typically provided on the product-specific Certificate of Analysis.

Quantitative Analysis Summary

The following tables summarize the key quantitative data typically found on a Certificate of Analysis for a high-purity deuterated standard.

Table 1: Purity and Impurity Profile

Analysis	Methodology	Specification	Result
Chemical Purity	HPLC-UV	≥ 98.0%	99.5%
Related Impurities	HPLC-UV	≤ 2.0%	< 0.5%
Residual Solvents	GC-MS	As per ICH Q3C	Complies
Water Content	Karl Fischer Titration	≤ 0.5%	0.1%

Table 2: Isotopic Enrichment and Identity

Analysis	Methodology	Specification	Result
Isotopic Enrichment	Mass Spectrometry	≥ 98 atom % D	99.2 atom % D
Structural Confirmation	¹ H-NMR, ¹³ C-NMR, ² H-NMR	Conforms to structure	Conforms



Experimental Protocols

Detailed methodologies for the key analytical experiments are provided below.

High-Performance Liquid Chromatography (HPLC) for Chemical Purity

This method is used to determine the chemical purity of **Thiorphan methoxyacetophenone- d5** by separating it from any potential impurities.[4][5][6][7]

- Instrumentation: A standard HPLC system equipped with a UV-Vis detector.
- Column: Reversed-phase C18 column (e.g., 4.6 mm x 250 mm, 5 μm).
- Mobile Phase: A gradient of acetonitrile and water (containing 0.1% formic acid).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.
- Injection Volume: 10 μL.
- Procedure:
 - Prepare a solution of Thiorphan methoxyacetophenone-d5 in acetonitrile at a concentration of 1 mg/mL.
 - Set up the HPLC system with the specified parameters.
 - Inject the sample solution.
 - Record the chromatogram for a sufficient run time to allow for the elution of all potential impurities.
 - Calculate the area percentage of the main peak relative to the total peak area to determine the chemical purity.

Mass Spectrometry for Isotopic Enrichment



This method determines the isotopic enrichment of deuterium in **Thiorphan** methoxyacetophenone-d5.[1][3]

- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) coupled with an appropriate ionization source (e.g., ESI).
- Procedure:
 - Prepare a dilute solution of the sample in a suitable solvent (e.g., methanol with 0.1% formic acid).
 - Infuse the sample directly into the mass spectrometer or inject it via an LC system.
 - Acquire the mass spectrum in the region of the molecular ion.
 - Determine the relative intensities of the isotopic peaks (M, M+1, M+2, etc.).
 - Calculate the isotopic enrichment by comparing the measured isotope distribution with the theoretical distribution for the desired level of deuteration, correcting for the natural abundance of isotopes.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

Deuterium NMR (2H-NMR) is particularly useful for confirming the positions of deuteration. [8][9]

- Instrumentation: A high-field NMR spectrometer.
- Solvent: A suitable non-deuterated solvent (e.g., CHCl₃).
- Procedure for ²H-NMR:
 - Prepare a solution of the sample in the chosen solvent.
 - Acquire the ²H-NMR spectrum. The spectrum should show signals corresponding to the deuterium atoms at the labeled positions.
- Procedure for ¹H-NMR and ¹³C-NMR:

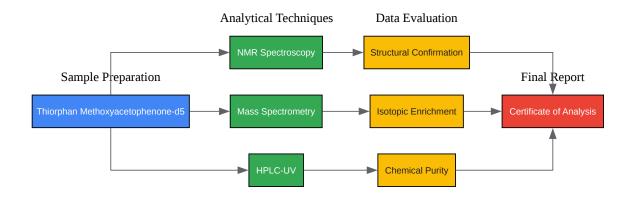


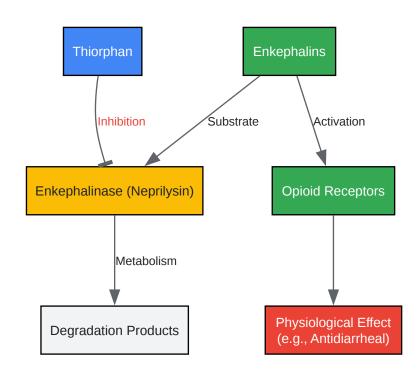
- Acquire standard ¹H-NMR and ¹³C-NMR spectra.
- In the ¹H-NMR spectrum, the signals corresponding to the deuterated positions should be absent or significantly reduced in intensity.
- The ¹³C-NMR spectrum should be consistent with the proposed chemical structure.

Visualizations Analytical Workflow

The following diagram illustrates the general workflow for the analysis of **Thiorphan methoxyacetophenone-d5**.







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